

Technical Guide: Solubility Profile of Potassium 2-bromo-2,2-difluoroacetate

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Compound of Interest

Compound Name: Potassium 2-bromo-2,2-difluoroacetate

Cat. No.: B1343305

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available solubility information for **Potassium 2-bromo-2,2-difluoroacetate** (CAS No. 87189-16-0). While specific quantitative solubility data is not readily available in published literature, this document outlines its general solubility characteristics and provides a detailed experimental protocol for determining its solubility in various solvents.

Overview and Qualitative Solubility

Potassium 2-bromo-2,2-difluoroacetate is a colorless and odorless crystalline solid.^[1] It is known to be soluble in water and a variety of organic solvents.^[1] This general solubility makes it a versatile reagent in various synthetic applications, particularly in the preparation of pharmaceuticals and polymers.^[1]

Quantitative Solubility Data

A comprehensive search of scientific literature and chemical databases did not yield specific quantitative data regarding the solubility of **Potassium 2-bromo-2,2-difluoroacetate** in various solvents at different temperatures. The absence of this data highlights an opportunity for further research to characterize this important chemical compound fully. The following section provides a robust experimental protocol to enable researchers to determine this data.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **Potassium 2-bromo-2,2-difluoroacetate**. This protocol is based on the gravimetric method, a reliable and widely used technique for determining the solubility of a solid in a liquid.

Objective: To determine the solubility of **Potassium 2-bromo-2,2-difluoroacetate** in a given solvent at a specific temperature.

Materials:

- **Potassium 2-bromo-2,2-difluoroacetate** (high purity)
- Solvent of interest (e.g., water, ethanol, acetone)
- Thermostatically controlled water bath or shaker
- Calibrated thermometer
- Analytical balance (accurate to ± 0.0001 g)
- Glass vials with airtight seals
- Volumetric flasks
- Pipettes
- Syringe filters (chemically compatible with the solvent)
- Drying oven
- Desiccator

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **Potassium 2-bromo-2,2-difluoroacetate** to a series of glass vials.

- Add a known volume of the chosen solvent to each vial.
- Seal the vials tightly to prevent solvent evaporation.
- Place the vials in a thermostatically controlled water bath or shaker set to the desired temperature.
- Agitate the mixtures for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid at the bottom of the vials indicates that a saturated solution has been formed.
- Sample Withdrawal and Filtration:
 - Allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the clear supernatant using a pre-warmed pipette to prevent premature crystallization.
 - Immediately filter the withdrawn sample using a syringe filter into a pre-weighed volumetric flask. This step is crucial to remove any undissolved microcrystals.
- Gravimetric Analysis:
 - Record the exact volume of the filtered saturated solution.
 - Place the volumetric flask containing the filtered solution in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 60-80°C).
 - Once all the solvent has evaporated, transfer the flask to a desiccator to cool to room temperature.
 - Weigh the flask containing the dried residue on an analytical balance.
 - Repeat the drying and weighing steps until a constant mass is obtained.
- Calculation of Solubility:

- Calculate the mass of the dissolved **Potassium 2-bromo-2,2-difluoroacetate** by subtracting the initial mass of the empty flask from the final constant mass.
- The solubility can then be expressed in various units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

$$\text{Solubility (g/100 mL)} = (\text{Mass of residue (g)} / \text{Volume of solution withdrawn (mL)}) * 100$$

Visualized Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility for **Potassium 2-bromo-2,2-difluoroacetate**.



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Caption: Workflow for Gravimetric Solubility Determination.

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References

- 1. 87189-16-0 | Potassium 2-bromo-2,2-difluoroacetate [fluoromart.com]
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